

Application Note: 4-Nitrosophenol (Quinone Monoxime) as an Acid-Base Indicator

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Compound of Interest

Compound Name: 4-Nitrosophenol

CAS No.: 637-62-7

Cat. No.: B3432608

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Executive Summary

While 4-Nitrophenol is a ubiquitous indicator for the pH 5.4–7.5 range, its nitroso- analog, **4-Nitrosophenol**, offers a unique physicochemical profile driven by keto-enol tautomerism. This guide details the preparation, mechanism, and titration protocol for **4-Nitrosophenol**. With a pKa of approximately 6.48, it is particularly effective for titrations involving weak acids or biological buffers where the equivalence point falls within the slightly acidic to neutral region (pH 6.0–7.0).

Scientific Basis & Mechanism

The utility of **4-Nitrosophenol** (CAS: 104-91-6) arises from its ability to exist in a tautomeric equilibrium between the phenolic form (nitroso) and the quinonoid form (oxime). This duality distinguishes it from standard azo or phthalein indicators.

The Tautomeric Equilibrium

In solution, **4-Nitrosophenol** exists in equilibrium with 1,4-benzoquinone monoxime.

- Acidic Medium (pH < 6.0): The equilibrium favors the protonated Quinone Oxime form, which imparts a pale yellow color.
- Alkaline Medium (pH > 7.0): Deprotonation yields the resonance-stabilized Nitrosophenolate anion, causing a bathochromic shift to a distinct Green/Yellow-Green.

This mechanism allows the molecule to act as a sensitive proton sensor near neutral pH.

Mechanistic Pathway Diagram

The following diagram illustrates the structural transformation driving the color change.

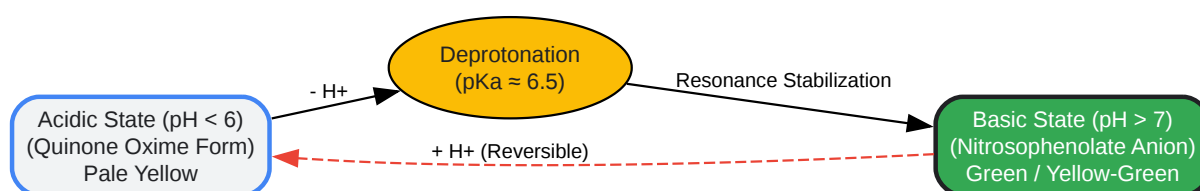


Figure 1: Tautomeric ionization pathway of 4-Nitrosophenol.

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Figure 1: The deprotonation of the oxime group leads to a resonance-stabilized anion, resulting in the color transition.

Physicochemical Properties

The following data validates the selection of **4-Nitrosophenol** for specific analytical windows.

Property	Value	Notes
IUPAC Name	4-Nitrosophenol	Tautomer: 1,4-Benzoquinone monoxime
CAS Number	104-91-6	Distinct from 4-Nitrophenol (100-02-7)
Molecular Weight	123.11 g/mol	
pKa	6.48 (at 25°C)	Ideal for endpoints near pH 6.5
Transition Range	pH 5.8 – 7.2	Pale Yellow
		Green/Yellow-Green
Solubility	Ethanol, Ether, Acetone	Sparsingly soluble in cold water

Preparation Protocol

Safety Note: **4-Nitrosophenol** is a skin irritant and potential sensitizer. Handle with nitrile gloves and work in a fume hood.

Reagents Required[1][2][3][4][5][6]

- **4-Nitrosophenol** (Solid, High Purity >98%)
- Ethanol (95% or Absolute)
- Deionized Water (Type I, 18.2 MΩ)

Step-by-Step Formulation (0.1% w/v Indicator Solution)

- Weighing: Accurately weigh 0.10 g of **4-Nitrosophenol** solid.
 - Note: The solid may appear as brown/green needles (oxime form).
- Dissolution: Transfer the solid to a 100 mL volumetric flask.
- Solvation: Add approximately 60 mL of Ethanol. Swirl gently until the solid is completely dissolved. The solution will be a pale brownish-yellow.

- Dilution: Dilute to the mark (100 mL) with Deionized Water.
 - Why water? A 60:40 Ethanol:Water mix prevents precipitation while matching the polarity of most aqueous titrations.
- Storage: Transfer to an amber glass dropper bottle. Store at 4°C. Stability is approximately 3 months.

Experimental Protocol: Standardization of NaOH

This protocol validates the indicator's efficacy by standardizing a 0.1 M Sodium Hydroxide (NaOH) solution using Potassium Hydrogen Phthalate (KHP).

Workflow Diagram

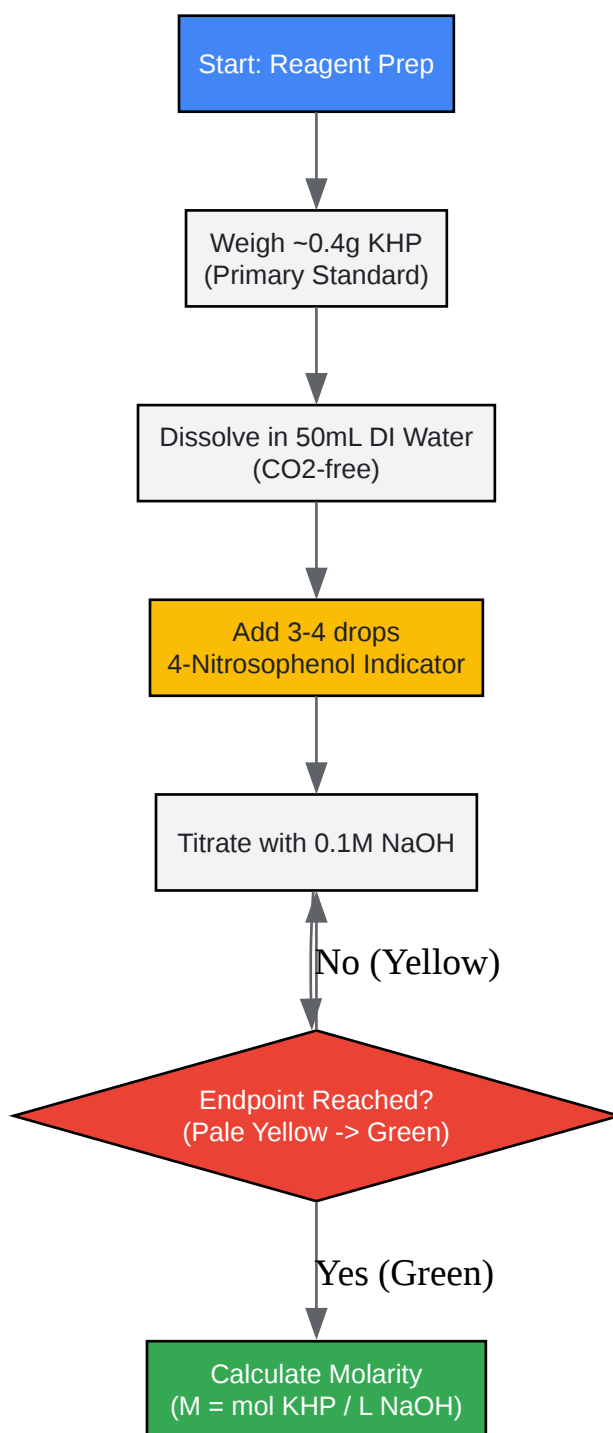


Figure 2: Standardization workflow using 4-Nitrosophenol.

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Figure 2: Step-by-step logic for the standardization titration.

Detailed Procedure

- Preparation of Standard: Dry Potassium Hydrogen Phthalate (KHP) at 110°C for 2 hours. Cool in a desiccator.
- Sample Setup: Weigh accurately ~0.4 g of dried KHP into a 250 mL Erlenmeyer flask. Record the exact mass to 0.1 mg.
- Solubilization: Add 50 mL of CO₂-free deionized water. Swirl to dissolve.
- Indicator Addition: Add 3–4 drops of the prepared **4-Nitrosophenol** solution.
 - Observation: The solution should appear pale yellow.
- Titration: Titrate with ~0.1 M NaOH solution from a burette.
 - Technique: Swirl constantly.^[1] As the endpoint approaches, you will see transient flashes of green.
- Endpoint: The endpoint is reached when the solution turns from Pale Yellow to a stable Green/Yellow-Green color that persists for at least 30 seconds.
- Calculation:

Validation Criteria

- Blank Titration: Perform a blank titration on 50 mL of water + indicator. Subtract this volume (usually 0.05–0.1 mL) from your sample titre to correct for the indicator's own acidity.
- Precision: Triplicate analyses should yield a Relative Standard Deviation (RSD) of < 0.2%.

References

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